

An In-depth Technical Guide to the Thermal Properties of Copper-Titanium Materials

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Copper;titanium

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Executive Summary

Copper-titanium (Cu-Ti) alloys are a class of high-performance materials garnering significant interest for a variety of advanced applications. Their attractive combination of mechanical strength, corrosion resistance, and notable thermal properties makes them a subject of intense research. This technical guide provides a comprehensive overview of the core thermal properties of Cu-Ti alloys, including thermal conductivity, thermal expansion, specific heat capacity, and thermal diffusivity. Detailed experimental protocols for the measurement of these properties are presented, along with a summary of available quantitative data. Furthermore, this guide explores the relationship between the microstructure of these alloys and their thermal performance, offering insights for material selection and design in thermally demanding applications.

Thermal Properties of Copper-Titanium Alloys

The addition of titanium to copper results in a material with a nuanced set of thermal characteristics, distinct from those of pure copper. The thermal properties are strongly influenced by the weight percentage of titanium, as well as the thermomechanical processing of the alloy, which dictates its microstructure.

Thermal Conductivity

The thermal conductivity of Cu-Ti alloys is a critical parameter for applications requiring efficient heat dissipation or thermal management. Generally, the addition of titanium to copper decreases its thermal conductivity due to increased electron and phonon scattering from the alloying atoms and the resulting microstructural features.

A study on a peak-aged Cu-4.5wt% Ti alloy found its thermal conductivity to be 48.2 W/m·K at room temperature.^[1] This is significantly lower than that of pure copper (approximately 400 W/m·K). The study also revealed that the thermal conductivity of this alloy increases with temperature. At room temperature, the electronic component of the thermal conductivity was calculated to be 46.45 W/m·K, while the phonon component was 1.75 W/m·K, indicating that heat is primarily conducted by electrons.^[1]

For a Cu-Ti alloy with a titanium content ranging from 1.5 to 3.5 wt%, a thermal conductivity of 54 W/mK has been reported.^[2]

Table 1: Thermal Conductivity of Select Copper-Titanium Alloys

Alloy Composition (wt%)	Condition	Temperature (K)	Thermal Conductivity (W/m·K)
Cu-4.5Ti	Peak Aged	298 (Room Temp.)	48.2 ^[1]
Cu-(1.5-3.5)Ti	Not Specified	Not Specified	54 ^[2]

Coefficient of Thermal Expansion (CTE)

The coefficient of thermal expansion describes how the size of a material changes with a change in temperature. This is a crucial property for applications involving temperature cycling to prevent mechanical failure due to thermal stresses. For a Cu-Ti alloy with a titanium content between 1.5 and 3.5 wt%, a coefficient of thermal expansion of 18.6×10^{-6} /K has been reported over the temperature range of 20 to 300 °C.^[2]

Table 2: Coefficient of Thermal Expansion of a Copper-Titanium Alloy

Alloy Composition (wt%)	Temperature Range (°C)	Coefficient of Thermal Expansion (10 ⁻⁶ /K)
Cu-(1.5-3.5)Ti	20 to 300	18.6[2]

Specific Heat Capacity

Specific heat capacity is the amount of heat energy required to raise the temperature of a unit mass of a substance by one degree. While specific data for a range of Cu-Ti alloys is not readily available in the literature, the specific heat of pure copper is approximately 0.385 J/g·K and that of pure titanium is around 0.523 J/g·K at room temperature.[3][4] The specific heat of Cu-Ti alloys is expected to lie between these values and can be experimentally determined using techniques like Differential Scanning Calorimetry (DSC).

Table 3: Specific Heat Capacity of Copper and Titanium at Room Temperature

Material	Specific Heat Capacity (J/g·K)
Copper (Pure)	~ 0.385[3][4]
Titanium (Pure)	~ 0.523

Thermal Diffusivity

Thermal diffusivity measures the rate at which heat propagates through a material. It is a key parameter in transient heat transfer analysis. The thermal diffusivity (α) is related to thermal conductivity (k), specific heat capacity (C_p), and density (ρ) by the equation: $\alpha = k / (\rho * C_p)$. Experimental data for the thermal diffusivity of Cu-Ti alloys is not extensively reported in the literature but can be measured using the laser flash method.

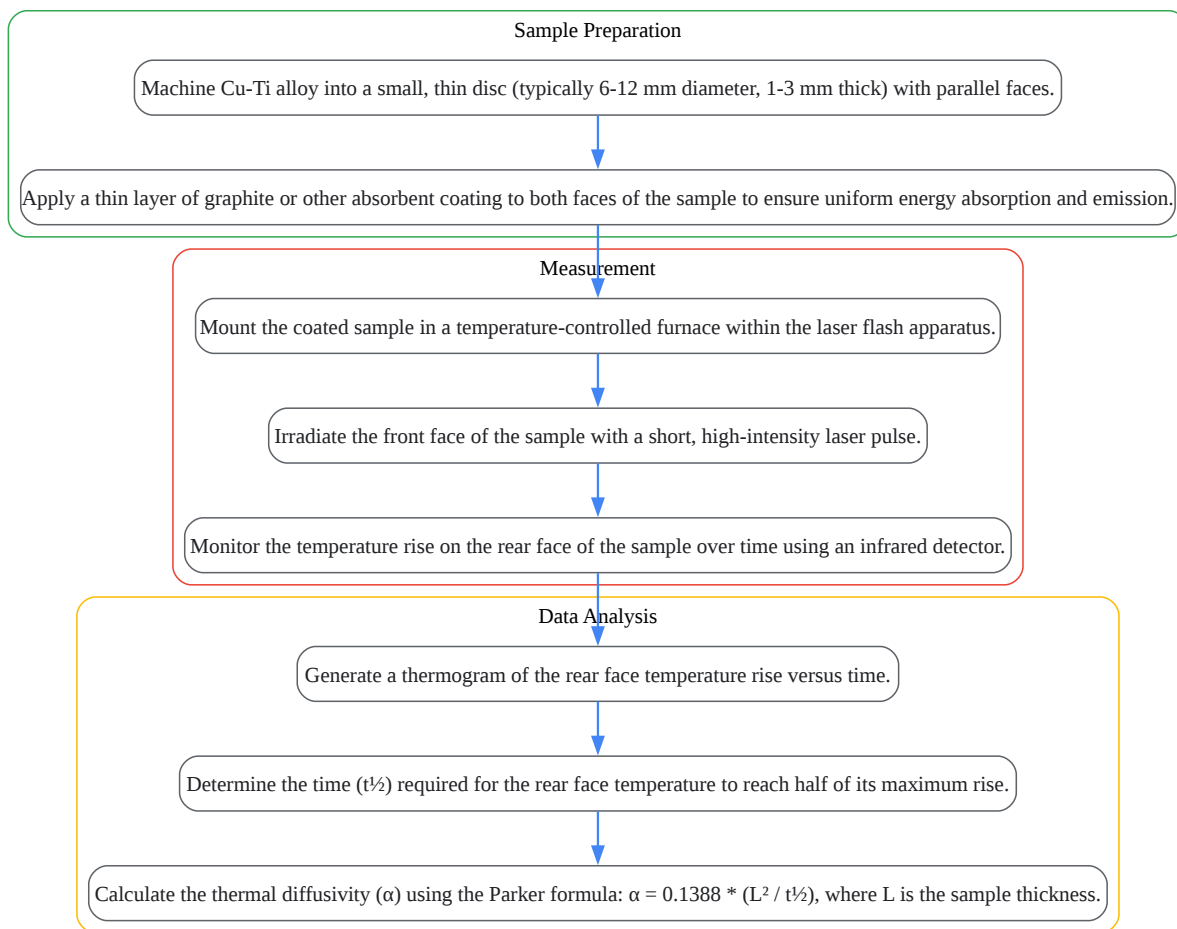
Experimental Protocols

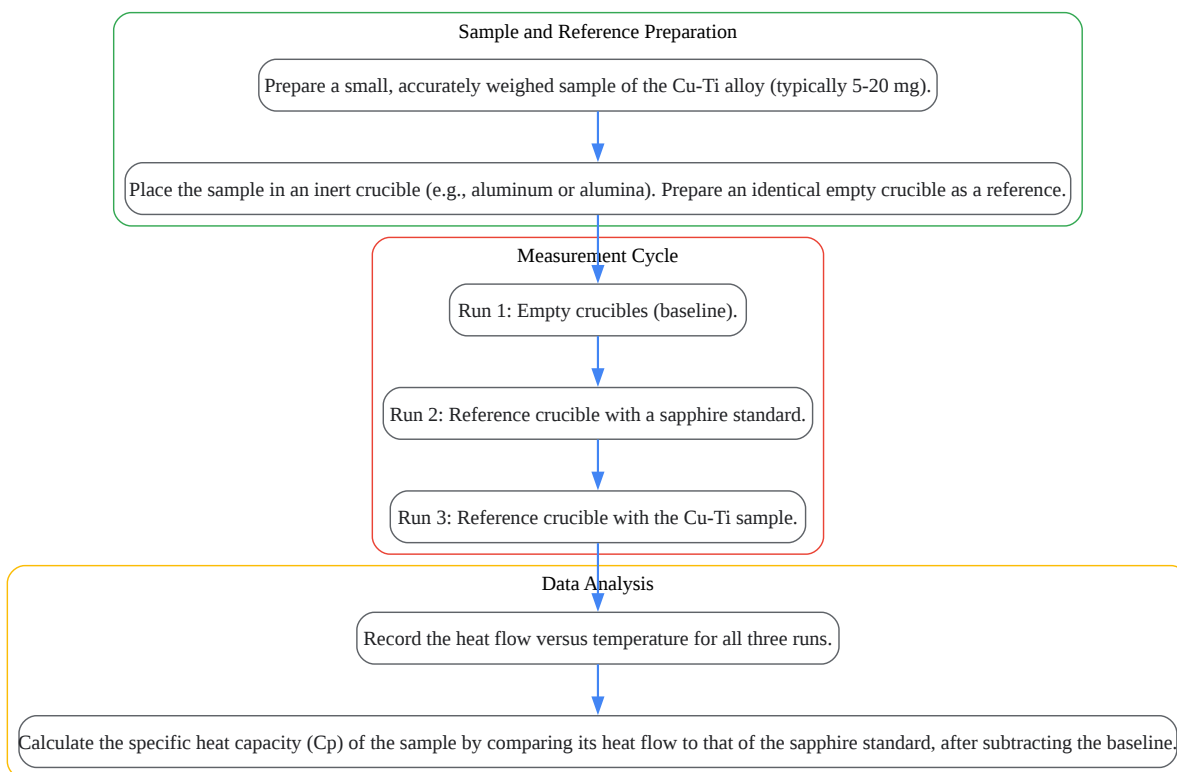
Accurate measurement of thermal properties is essential for material characterization and for providing reliable data for engineering design. The following sections detail the standard experimental methodologies for determining the key thermal properties of Cu-Ti alloys.

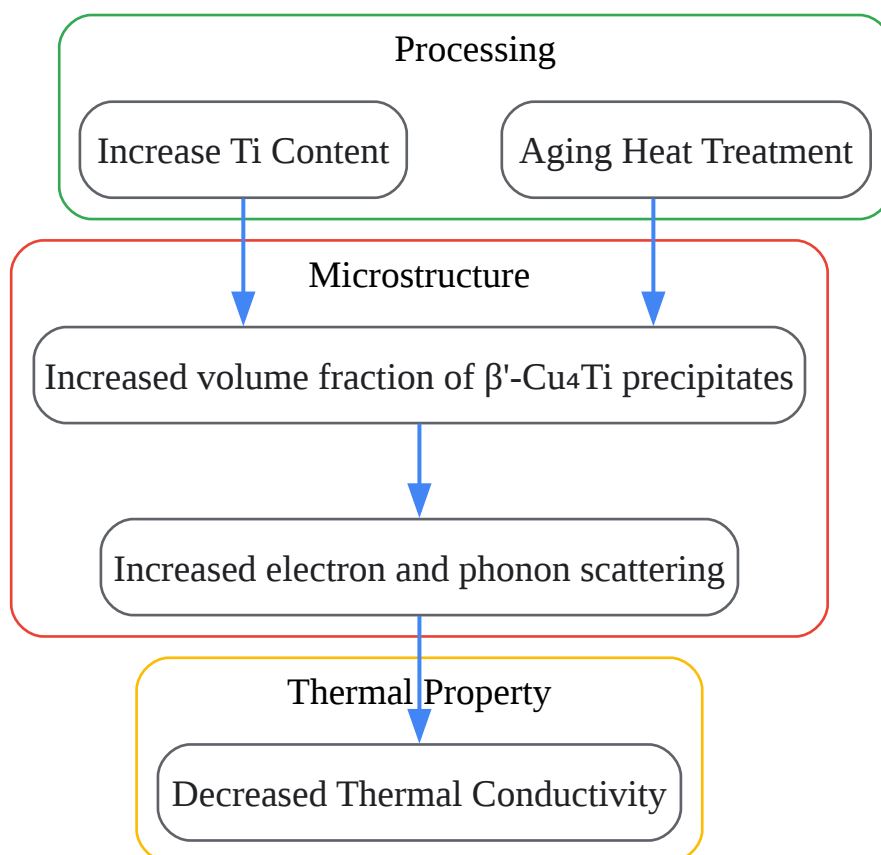
Measurement of Thermal Diffusivity via Laser Flash Method

The laser flash method is a widely used technique for the non-destructive measurement of thermal diffusivity of solids.

Experimental Workflow for Laser Flash Analysis







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- To cite this document: BenchChem. [An In-depth Technical Guide to the Thermal Properties of Copper-Titanium Materials]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b15484672#thermal-properties-of-copper-titanium-materials>]

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